

# YM-900 solubility issues and solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: YM 900

Cat. No.: B1683505

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## YM-900 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of YM-900, a potent AMPA/kainate receptor antagonist.

## Frequently Asked Questions (FAQs)

Q1: What is YM-900?

A1: YM-900, also known as YM-90K, is a selective antagonist for the  $\alpha$ -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate receptors.<sup>[1]</sup> It is a valuable tool for studying glutamatergic neurotransmission and its role in various neurological conditions.

Q2: What is the primary solvent for dissolving YM-900?

A2: The recommended solvent for YM-900 is Dimethyl Sulfoxide (DMSO).<sup>[2]</sup> It is readily soluble in DMSO, allowing for the preparation of concentrated stock solutions.

Q3: What are the storage recommendations for YM-900?

A3: YM-900 powder should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), it is best to store it at -20°C.<sup>[2]</sup> Stock solutions in DMSO can be stored at -20°C for long-term use.

## Troubleshooting Guide: Solubility Issues

Q4: I am having trouble dissolving YM-900 in my aqueous experimental buffer (e.g., PBS). What should I do?

A4: YM-900 is known to have poor solubility in aqueous solutions. Direct dissolution in buffers like PBS is not recommended. The best practice is to first prepare a high-concentration stock solution in 100% DMSO and then dilute this stock into your aqueous buffer to the final desired concentration.

Q5: Even after preparing a DMSO stock, I see precipitation when I dilute it into my aqueous buffer. How can I prevent this?

A5: This is a common issue when diluting a DMSO stock of a poorly soluble compound into an aqueous medium. Here are several steps you can take to mitigate this:

- **Decrease the Final Concentration:** The most straightforward solution is to lower the final concentration of YM-900 in your aqueous buffer.
- **Increase the Percentage of DMSO:** If your experimental system can tolerate it, increasing the final percentage of DMSO in your aqueous solution (e.g., from 0.1% to 0.5% or 1%) can help maintain solubility. Always check the DMSO tolerance of your specific cell line or experimental model.
- **Use a Surfactant:** Adding a small amount of a biocompatible surfactant, such as Tween® 80 or Pluronic® F-68, to your aqueous buffer can help to emulsify the compound and prevent precipitation.
- **Sonication:** After diluting the DMSO stock into the aqueous buffer, brief sonication in a water bath can help to disperse the compound and break up any small aggregates that may have formed.
- **Gentle Warming:** Gently warming the aqueous buffer (e.g., to 37°C) before and after adding the DMSO stock can sometimes improve solubility. However, be cautious about the temperature stability of YM-900 and other components in your buffer.

Q6: Can I dissolve YM-900 in ethanol or methanol?

A6: While DMSO is the recommended solvent, some similar organic compounds may have limited solubility in alcohols like ethanol. However, specific solubility data for YM-900 in ethanol or methanol is not readily available. If you choose to try these solvents, it is recommended to test solubility on a small scale first. Prepare a stock solution in the alcohol and then perform a serial dilution into your aqueous buffer, monitoring for any signs of precipitation.

## Data Presentation: YM-900 Solubility

Solvent	Solubility	Notes
DMSO	Soluble	Recommended for preparing stock solutions.
Water	Poorly soluble	Not recommended for direct dissolution.
Ethanol	Data not available	May have limited solubility. Empirical testing is recommended.
PBS (Phosphate-Buffered Saline)	Poorly soluble	Not recommended for direct dissolution. Dilute from a DMSO stock.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM YM-900 Stock Solution in DMSO

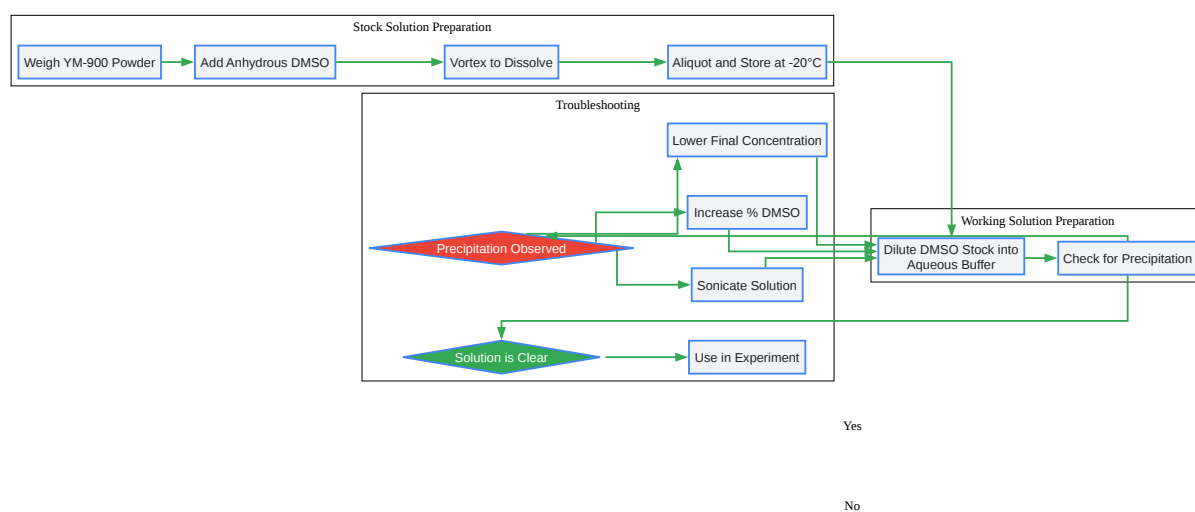
Materials:

- YM-900 powder (Molecular Weight: 273.21 g/mol )
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

#### Procedure:

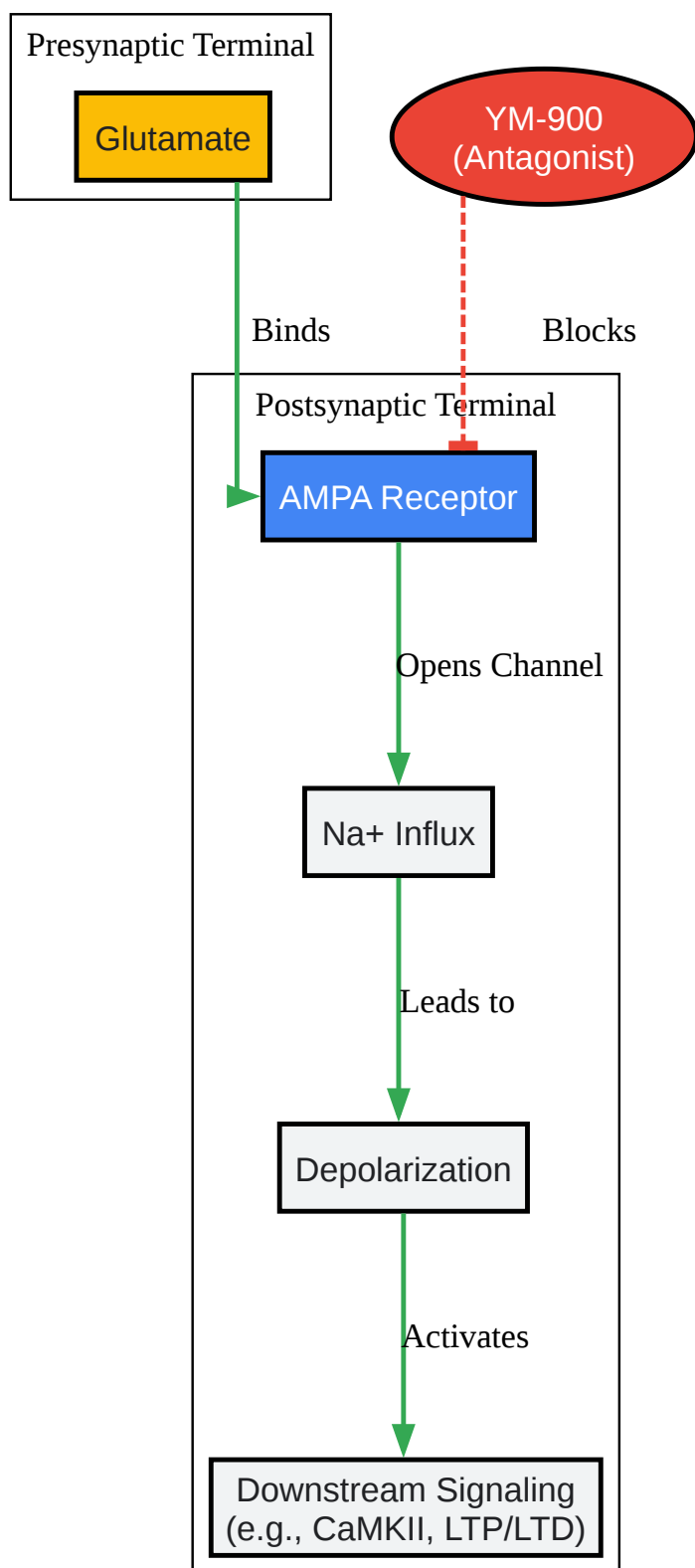
- Calculate the required mass of YM-900: To prepare 1 mL of a 10 mM stock solution, you will need 2.73 mg of YM-900.
  - Calculation:  $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 273.21 \text{ g/mol} * 1000 \text{ mg/g} = 2.73 \text{ mg/mL}$
- Weigh the YM-900: Carefully weigh out the calculated mass of YM-900 powder and place it into a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube containing the YM-900 powder. For 1 mL of stock solution, add 1 mL of DMSO.
- Dissolve the compound: Vortex the tube for 1-2 minutes until the YM-900 is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for long-term use.

## Mandatory Visualizations



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Caption: Experimental workflow for preparing and troubleshooting YM-900 solutions.



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Caption: Simplified signaling pathway of AMPA receptor and the inhibitory action of YM-900.

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## References

- 1. Molecular Mechanisms of AMPA Receptor Trafficking in the Nervous System - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [YM-900 solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683505#ym-900-solubility-issues-and-solutions]

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